

2-Iodo-5-nitrophenol: A Versatile Intermediate for Advanced Research Applications

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Compound of Interest

Compound Name: 2-Iodo-5-nitrophenol

CAS No.: 197243-46-2

Cat. No.: B175931

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

2-Iodo-5-nitrophenol is a highly functionalized aromatic compound that holds significant promise as a versatile intermediate in organic synthesis. Its unique substitution pattern, featuring a hydroxyl group, a nitro group, and an iodine atom on a benzene ring, provides multiple reactive sites for the construction of complex molecular architectures. This technical guide explores the potential research applications of **2-Iodo-5-nitrophenol**, with a particular focus on its utility in palladium-catalyzed cross-coupling reactions for the synthesis of novel heterocyclic compounds and the potential biological relevance of its derivatives.

Chemical Properties and Reactivity

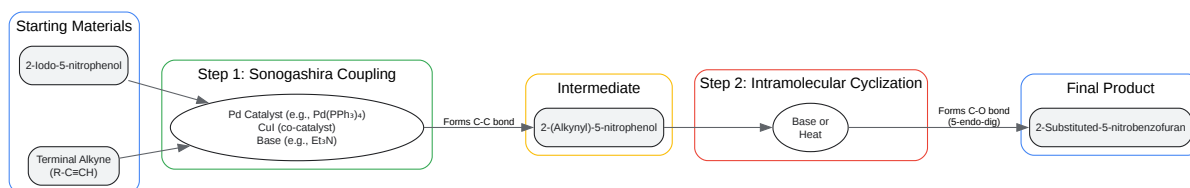
2-Iodo-5-nitrophenol ($C_6H_4INO_3$) is a crystalline solid with a molecular weight of approximately 265.01 g/mol. The presence of an electron-withdrawing nitro group and a bulky iodine atom influences the reactivity of the aromatic ring and the acidity of the phenolic hydroxyl group. The key reactive centers of **2-Iodo-5-nitrophenol** are:

- **The Carbon-Iodine Bond:** This bond is susceptible to oxidative addition with low-valent transition metals, particularly palladium(0), making it an excellent substrate for cross-coupling reactions such as Sonogashira, Suzuki, Heck, and Buchwald-Hartwig couplings.
- **The Phenolic Hydroxyl Group:** The hydroxyl group can participate in O-alkylation, O-arylation, and esterification reactions. It also plays a crucial role in directing ortho-lithiation and can participate in intramolecular cyclization reactions.
- **The Nitro Group:** The nitro group can be reduced to an amino group, which can then be further functionalized. This transformation is valuable for creating diverse derivatives with potential pharmacological applications.

Core Research Application: Synthesis of Substituted Benzofurans

A primary application of **2-Iodo-5-nitrophenol** is in the synthesis of 5-nitro-substituted benzofurans. Benzofuran motifs are prevalent in a wide range of biologically active natural products and synthetic pharmaceuticals, exhibiting antimicrobial, anticancer, and anti-inflammatory properties. The synthesis of these compounds from **2-Iodo-5-nitrophenol** typically involves a two-step sequence: a Sonogashira coupling followed by an intramolecular cyclization.

Logical Workflow for Benzofuran Synthesis



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Caption: Synthetic pathway from **2-Iodo-5-nitrophenol** to 2-substituted-5-nitrobenzofurans.

Experimental Protocols

While specific, optimized protocols for **2-Iodo-5-nitrophenol** are not abundantly available in the literature, the following are detailed, generalized procedures for key cross-coupling reactions based on established methodologies for structurally similar compounds. These protocols provide a robust starting point for researchers.

Protocol 1: General Procedure for Sonogashira Coupling

This protocol describes the palladium- and copper-cocatalyzed cross-coupling of **2-Iodo-5-nitrophenol** with a terminal alkyne.

Materials:

- **2-Iodo-5-nitrophenol** (1.0 mmol, 1.0 equiv)
- Terminal alkyne (1.2-1.5 mmol, 1.2-1.5 equiv)
- Bis(triphenylphosphine)palladium(II) dichloride ($\text{PdCl}_2(\text{PPh}_3)_2$, 0.02 mmol, 2 mol%)
- Copper(I) iodide (CuI , 0.04 mmol, 4 mol%)
- Triethylamine (TEA) or Diisopropylethylamine (DIPEA) (2.0-3.0 mmol, 2.0-3.0 equiv)
- Anhydrous solvent (e.g., Tetrahydrofuran (THF) or N,N-Dimethylformamide (DMF)), 5 mL
- Inert gas (Argon or Nitrogen)
- Standard glassware for inert atmosphere reactions (e.g., Schlenk flask, condenser)

Procedure:

- To a dry Schlenk flask under an inert atmosphere, add **2-Iodo-5-nitrophenol**, bis(triphenylphosphine)palladium(II) dichloride, and copper(I) iodide.

- Add the anhydrous solvent and the base to the flask.
- Stir the mixture at room temperature for 10 minutes to ensure dissolution and complex formation.
- Add the terminal alkyne dropwise to the reaction mixture.
- Heat the reaction mixture to the desired temperature (typically 50-80 °C).
- Monitor the reaction progress by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- Upon completion, cool the mixture to room temperature.
- Dilute the reaction mixture with water and extract with a suitable organic solvent (e.g., ethyl acetate or diethyl ether).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate or magnesium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel.

Protocol 2: General Procedure for Suzuki Coupling

This protocol outlines the palladium-catalyzed cross-coupling of **2-Iodo-5-nitrophenol** with an arylboronic acid.

Materials:

- **2-Iodo-5-nitrophenol** (1.0 mmol, 1.0 equiv)
- Arylboronic acid (1.2-1.5 mmol, 1.2-1.5 equiv)
- Tetrakis(triphenylphosphine)palladium(0) ($\text{Pd}(\text{PPh}_3)_4$, 0.03-0.05 mmol, 3-5 mol%)
- Base (e.g., K_2CO_3 , Na_2CO_3 , or K_3PO_4 , 2.0 mmol, 2.0 equiv)
- Solvent system (e.g., Dioxane/water 4:1, or Toluene), 5 mL

- Inert gas (Argon or Nitrogen)
- Standard glassware for inert atmosphere reactions

Procedure:

- To a dry round-bottom flask, add **2-Iodo-5-nitrophenol**, the arylboronic acid, and the base.
- Add the palladium catalyst.
- Evacuate the flask and backfill with an inert gas. Repeat this cycle three times.
- Add the degassed solvent system.
- Heat the reaction mixture to reflux (typically 80-100 °C) under the inert atmosphere.
- Monitor the reaction progress by TLC or LC-MS. Reaction times can range from 8 to 24 hours.
- Upon completion, cool the reaction mixture to room temperature.
- Dilute the mixture with water and extract with an organic solvent (e.g., ethyl acetate).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate or magnesium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel.

Quantitative Data

Specific yield data for reactions involving **2-Iodo-5-nitrophenol** is not extensively reported. However, based on analogous reactions with similar iodo-phenols and iodo-nitroaromatics, the following table provides expected yields for the Sonogashira and Suzuki couplings. These values should be considered as representative estimates, with actual yields being substrate and condition dependent.

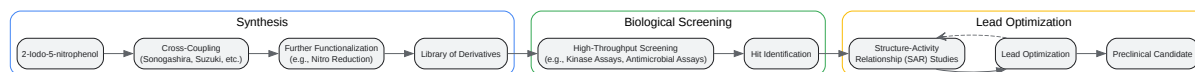
Reaction Type	Coupling Partner	Catalyst System	Base	Solvent	Temperature (°C)	Expected Yield (%)
Sonogashira	Phenylacetylene	$\text{PdCl}_2(\text{PPh}_3)_2 / \text{CuI}$	TEA	THF	60	75-90
Sonogashira	1-Hexyne	$\text{PdCl}_2(\text{PPh}_3)_2 / \text{CuI}$	DIPEA	DMF	70	70-85
Suzuki	Phenylboronic acid	$\text{Pd}(\text{PPh}_3)_4$	K_2CO_3	Dioxane/ H_2O	90	80-95
Suzuki	4-Methoxyphenylboronic acid	$\text{Pd}(\text{PPh}_3)_4$	K_3PO_4	Toluene	100	85-98

Potential for Drug Discovery and Development

While no direct biological activity for **2-Iodo-5-nitrophenol** has been reported, its derivatives, particularly the 5-nitro-substituted benzofurans, are of significant interest to medicinal chemists. The nitroaromatic moiety is a known pharmacophore in various antimicrobial and antiparasitic drugs, where its reduction in biological systems can lead to the formation of cytotoxic reactive nitrogen species.

Signaling Pathway Hypothesis

Derivatives of **2-Iodo-5-nitrophenol** could potentially be developed as inhibitors of various signaling pathways implicated in diseases such as cancer and inflammation. For instance, substituted benzofurans have been shown to inhibit protein kinases, cyclooxygenases (COX), and other key enzymes. The synthesis of a library of derivatives from **2-Iodo-5-nitrophenol** would enable structure-activity relationship (SAR) studies to identify potent and selective modulators of specific biological targets.



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Caption: A potential workflow for drug discovery starting from **2-Iodo-5-nitrophenol**.

Conclusion

2-Iodo-5-nitrophenol is a valuable and versatile building block for organic synthesis. Its primary utility lies in its application as a precursor for palladium-catalyzed cross-coupling reactions to generate a variety of substituted aromatic compounds, most notably 5-nitro-substituted benzofurans. While direct quantitative data and biological activity studies for **2-Iodo-5-nitrophenol** are currently limited, the established importance of its potential derivatives in medicinal chemistry and materials science makes it a compound of high interest for further research and development. The experimental protocols and synthetic strategies outlined in this guide provide a solid foundation for researchers to explore the full potential of this promising chemical intermediate.

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